

volumetric absorptive microsampling VAMS for Morachalcone A

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Compound Focus: Morachalcone A

CAS No.: 76472-88-3

Cat. No.: S633073

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Morachalcone A: Chemical and Biological Profile

The table below summarizes the key characteristics of **Morachalcone A**, a prenylated chalcone with several reported biological activities [1] [2] [3].

Property	Description
Chemical Name	(E)-1-[2,4-dihydroxy-3-(3-methylbut-2-enyl)phenyl]-3-(2,4-dihydroxyphenyl)prop-2-en-1-one [1]
CAS Number	76472-88-3 [1] [3]
Molecular Formula	C ₂₀ H ₂₀ O ₅ [1] [3]
Molecular Weight	340.37 g/mol [1] [3]
Appearance	Yellow powder [1]
Type of Compound	Chalcones [1]

Property	Description
Solubility	Soluble in DMSO, acetone, ethyl acetate, dichloromethane, chloroform [1]
Reported Bioactivities	Pancreatic lipase inhibition (IC ₅₀ : 6.2 μM); Tyrosinase inhibition (IC ₅₀ : 0.013 μM); Anti-inflammatory (inhibits NO production, IC ₅₀ : 16.4 μM); Neuroprotective effects [1] [3]
Source	Roots of <i>Morus alba</i> (Mulberry tree) [1]

Volumetric Absorptive Microsampling (VAMS) Overview

VAMS is a modern technique for collecting small, precise volumes of blood (typically 10-50 μL) using a porous, hydrophilic tip [4]. It addresses major limitations of traditional dried blood spot (DBS) cards, such as the influence of hematocrit levels on blood spread and sample volume accuracy [5] [6].

- **Advantages of VAMS:** The technique is **minimally invasive**, simplifies sample **storage and transport** at room temperature, inactivates pathogens upon drying, and is well-suited for remote sampling or therapeutic drug monitoring (TDM) [4] [7].
- **General Workflow:** The process involves dipping the VAMS tip into a blood droplet until it is fully saturated, drying the sample at room temperature for several hours, and then storing it in a sealed container with a desiccant to protect it from moisture and light until analysis [4].

Proposed Protocol for VAMS of Morachalcone A

Since a specific method for **Morachalcone A** is not published, this protocol synthesizes general VAMS best practices with chemical properties of **Morachalcone A** and techniques from analyses of similar compounds [4] [5] [2].

Sample Collection and Storage

- **Device:** Use a **10 μL or 20 μL VAMS** device.
- **Collection:** Prick finger with a lancet, wipe away the first drop, and touch the next blood droplet. Dip the VAMS tip at a **45° angle** until it is fully saturated and visually red.

- **Drying:** Dry the sample horizontally for **at least 2-4 hours** at room temperature in a clean rack, ensuring tips do not touch each other.
- **Storage:** After drying, place the VAMS devices in a **sealed, light-proof container** with a desiccant. Store at room temperature or under controlled conditions based on stability studies [4].

Sample Preparation and Extraction

The extraction process is critical for recovering the analyte from the VAMS tip.

- **Remove Tip:** Cut the saturated tip into a microcentrifuge tube using clean scissors or forceps.
- **Extraction Solvent:** Based on **Morachalcone A**'s solubility and research on similar compounds, use a high percentage of **organic solvent**. A mixture of **methanol and acetonitrile (e.g., 50:50 v/v)** is a suitable starting point. To improve recovery for a wide range of compounds, a sequential extraction with a more aqueous solvent followed by an organic solvent can also be considered [4] [5].
- **Extraction Method:** Add 100-200 μL of solvent to the tube.
 - **Sonication:** Sonicate for **15-30 minutes**.
 - **Agitation:** Follow with agitation on a vortex mixer or orbital shaker for **another 30-60 minutes** [8] [5].
- **Centrifugation:** Centrifuge the sample at high speed (e.g., 10,000-14,000 x g) for 5-10 minutes to pellet the tip and any precipitated solids.
- **Analysis:** Transfer the clear supernatant to an autosampler vial for analysis.

Instrumental Analysis

While a specific LC-MS/MS method for **Morachalcone A** in blood is not listed, an existing HPLC-UV method from rabbit plasma analysis can serve as a starting point for development [2].

Parameter	Reported HPLC-UV Conditions for Morachalcone A in Plasma [2]
Analytical Technique	High-Performance Liquid Chromatography (HPLC)
Detection	Ultraviolet (UV) at 368 nm
Column	RP-18 Column (250 x 4.6 mm i.d, 5 μm)
Mobile Phase	Acetonitrile:Water (50:50 v/v)

Parameter	Reported HPLC-UV Conditions for Morachalcone A in Plasma [2]
Elution	Isocratic
Flow Rate	1.0 mL/min
Internal Standard	4-hydroxychalcone

For higher sensitivity required for microsamples, you can adapt this method to **Ultra-High-Performance Liquid Chromatography (UHPLC)** coupled with **tandem mass spectrometry (MS/MS)**, which is the standard for VAMS analysis [8] [6].

Method Validation Parameters

For any bioanalytical method, validation is essential. The table below outlines key parameters to evaluate, as demonstrated in other VAMS studies [4].

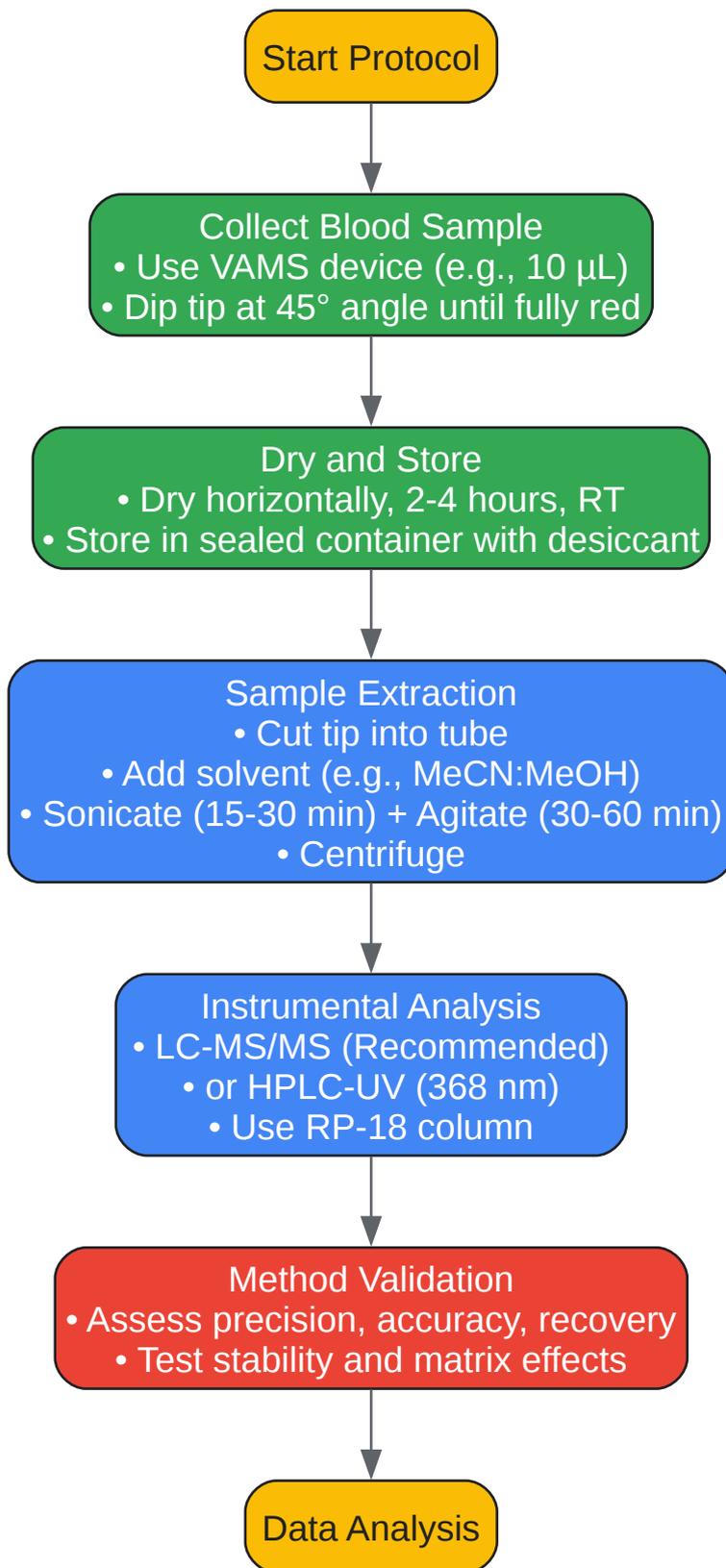
Validation Parameter	Objective
Selectivity/Specificity	Confirm the assay accurately measures Morachalcone A without interference from the blood matrix.
Linearity & Range	Establish a calibration curve (e.g., 1-1000 ng/mL) to prove the response is proportional to concentration [8].
Accuracy & Precision	Determine the closeness (accuracy) and reproducibility (precision) of the measurements, both within a day and between days.
Recovery & Matrix Effect	Evaluate the efficiency of extracting the analyte from the VAMS tip (recovery) and check for ion suppression/enhancement in the MS detector.
Stability	Assess the stability of Morachalcone A in VAMS tips under various conditions (e.g., room temperature storage, after freeze-thaw cycles).

Challenges and Considerations

- **Low Concentration:** Phenolic compounds and their metabolites can be present at very low concentrations in blood. The small sample volume of VAMS (e.g., 10 μ L) demands a highly sensitive analytical method like LC-MS/MS for reliable detection [6].
- **Extraction Optimization:** The chemical diversity of metabolites may require a tailored extraction process. You might need to test different solvent combinations and extraction sequences to achieve optimal recovery for **Morachalcone A** and its specific metabolites [5].
- **Lack of Clinical Validation:** Even after analytical validation, a method must undergo clinical validation by comparing VAMS results with those from conventional venous plasma in actual patients to ensure it can be used interchangeably in a clinical setting [4].

Experimental Workflow Diagram

The following diagram outlines the core workflow for a VAMS-based analysis of **Morachalcone A**:



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Conclusion

In summary, while a ready-to-use protocol for **Morachalcone A** analysis with VAMS is not available, the provided framework synthesizes current knowledge to guide your method development. The core strategy involves leveraging robust VAMS sampling practices and optimizing extraction and analysis based on the compound's physicochemical properties.

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